

Amiselimod Pharmacodynamics in Rodent Models: An In-depth Technical Guide

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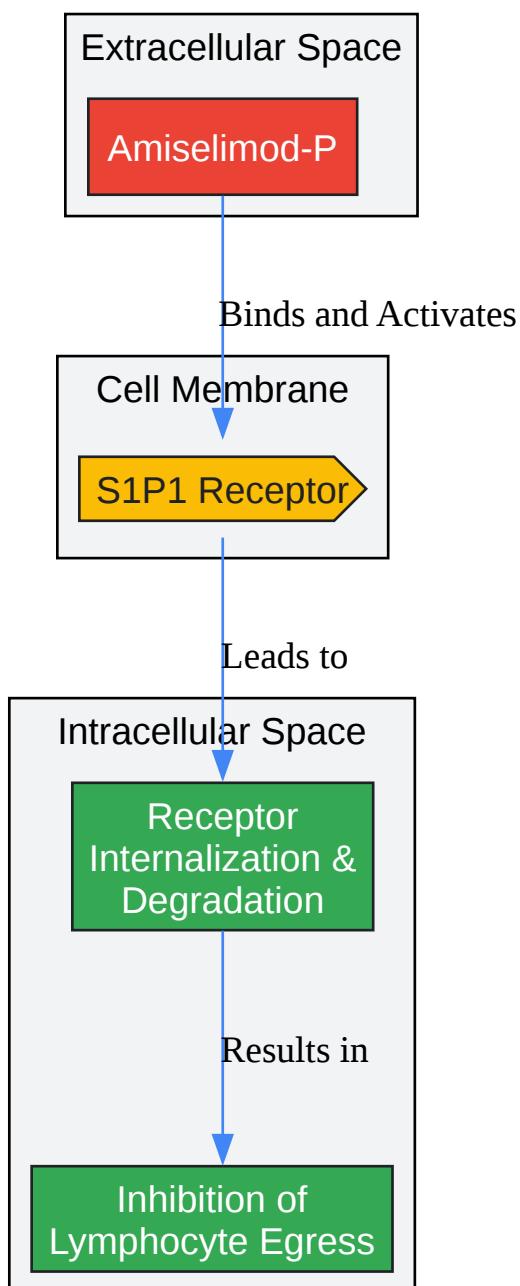
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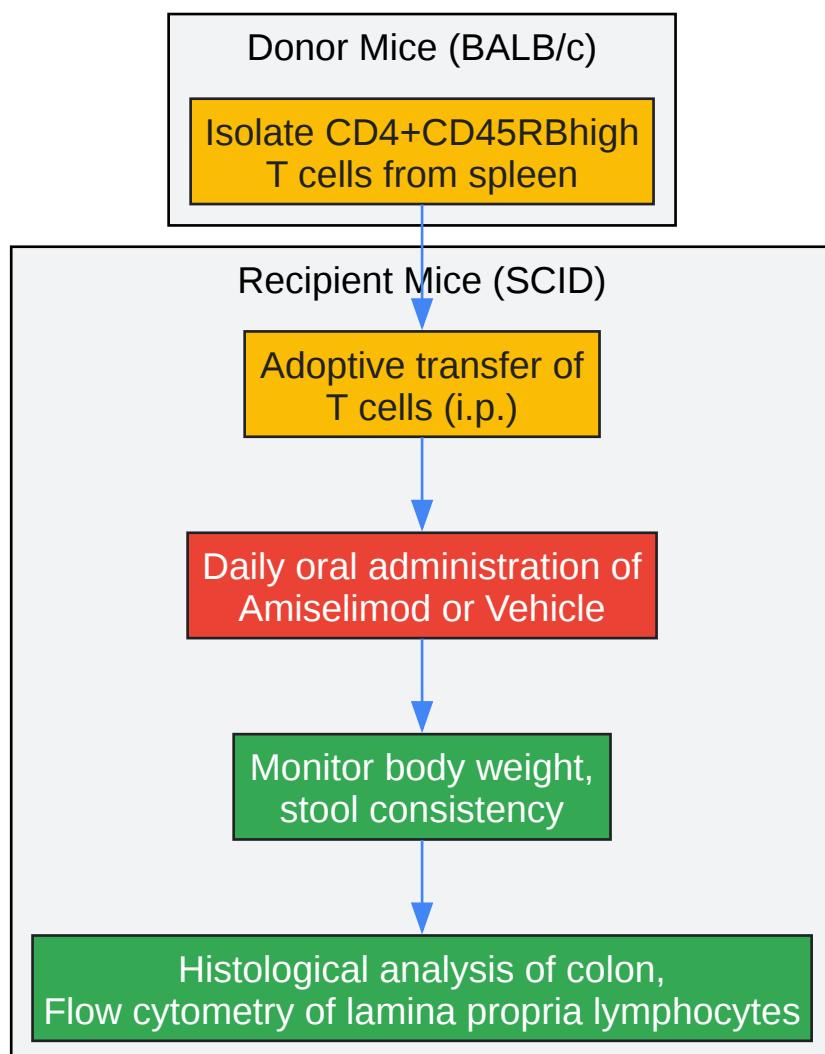
This technical guide provides a comprehensive overview of the pharmacodynamics of **amiselimod** (MT-1303) in various rodent models. **Amiselimod** is a novel, orally active, selective sphingosine 1-phosphate receptor-1 (S1P1) modulator.^{[1][2][3]} Its active phosphate metabolite, **amiselimod-P** (MT-1303-P), acts as a functional antagonist at the S1P1 receptor, leading to the sequestration of lymphocytes in secondary lymphoid organs and thereby reducing the number of circulating lymphocytes.^{[4][5]} This mechanism underlies its therapeutic potential in autoimmune diseases.^{[6][7]}

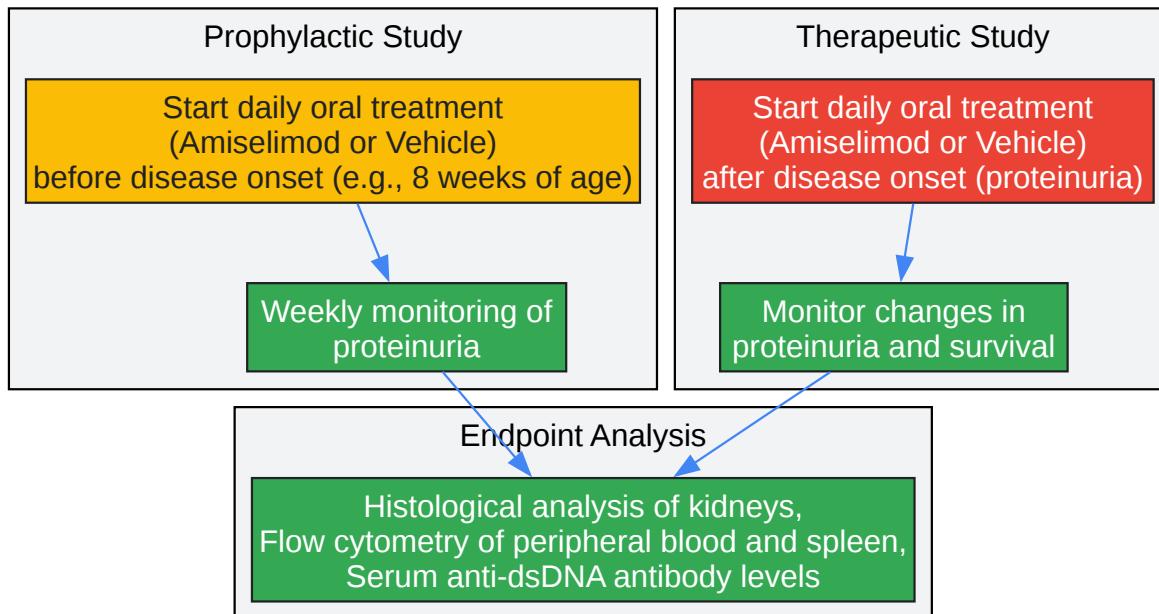
Mechanism of Action: S1P1 Receptor Modulation

Amiselimod is a prodrug that is phosphorylated in vivo by sphingosine kinases to its active metabolite, **amiselimod-P**.^{[2][8]} **Amiselimod-P** is a potent agonist at the S1P1 receptor.^{[3][6]} Continuous agonism leads to the internalization and degradation of the S1P1 receptor on lymphocytes.^{[4][5]} This functional antagonism blocks the S1P gradient-guided egress of lymphocytes from lymph nodes and other secondary lymphoid tissues, resulting in a reversible, dose-dependent reduction of peripheral blood lymphocytes.^{[5][6]} This sequestration of lymphocytes, particularly pathogenic T cells like Th1 and Th17, prevents their infiltration into sites of inflammation, thereby ameliorating disease in models of chronic colitis and lupus nephritis.^{[4][8]}

Signaling Pathway of Amiselimod-P at the S1P1 Receptor







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